

# Solubility Profile of 4-Bromobutyronitrile in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromobutyronitrile

Cat. No.: B1294660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Bromobutyronitrile** in various organic solvents. The information is compiled to assist researchers and professionals in drug development and chemical synthesis in selecting appropriate solvent systems and understanding the dissolution properties of this compound.

## Core Physical and Chemical Properties

**4-Bromobutyronitrile** (CAS No: 5332-06-9) is a colorless to pale yellow liquid with the chemical formula  $C_4H_6BrN$ .<sup>[1][2][3]</sup> It is a valuable intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals.<sup>[3][4]</sup> An understanding of its solubility is critical for its effective use in various chemical reactions and formulations.

Property	Value
Molecular Formula	$C_4H_6BrN$
Molecular Weight	148.00 g/mol <sup>[5][6]</sup>
Boiling Point	205 °C (lit.) <sup>[2][5]</sup>
Density	1.489 g/mL at 25 °C (lit.) <sup>[2][5]</sup>
Refractive Index	$n_{20/D}$ 1.478 (lit.) <sup>[5]</sup>
Flash Point	103 °C (closed cup) <sup>[2]</sup>

## Qualitative Solubility Data

While quantitative solubility data for **4-Bromobutyronitrile** in a range of organic solvents is not readily available in the surveyed literature, qualitative descriptions of its solubility have been compiled. The principle of "like dissolves like" suggests that this polar, brominated nitrile would exhibit good solubility in a variety of organic solvents.

The following table summarizes the available qualitative solubility information for **4-Bromobutyronitrile**.

Solvent	Solubility
Water	Immiscible[1][4][7][8]
Toluene	Miscible[4][8]
Benzene	Miscible[4][8]
Ethanol	Soluble[9]
Acetone	Soluble[9]
Ether	Soluble[9]

The nitrile group ( $-C\equiv N$ ) contributes to the molecule's polarity, allowing for dipole-dipole interactions with polar solvents.[10] The hydrocarbon chain and the bromine atom contribute to its nonpolar character, enabling solubility in nonpolar solvents.[9] As the carbon chain length of nitriles increases, their solubility in water tends to decrease.[10][11]

## Experimental Protocol for Solubility Determination

A standardized experimental protocol is crucial for obtaining reliable and reproducible solubility data. The following outlines a general gravimetric method for determining the solubility of a compound like **4-Bromobutyronitrile** in an organic solvent.

Objective: To determine the solubility of **4-Bromobutyronitrile** in a given organic solvent at a specific temperature.

Materials:

- **4-Bromobutyronitrile** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with airtight caps
- Syringe filters (chemically compatible with the solvent)
- Evaporating dish or pre-weighed vials
- Oven or vacuum desiccator

#### Methodology:

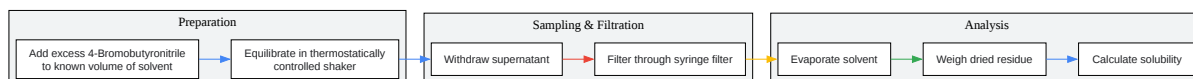
- Preparation of Saturated Solution:
  - Add an excess amount of **4-Bromobutyronitrile** to a known volume of the selected organic solvent in a vial. The presence of undissolved solid or a separate liquid phase after equilibration indicates a saturated solution.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, cease agitation and allow the undissolved solute to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.

- Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial to remove any undissolved particles. This step is critical to ensure only the dissolved solute is measured.
- Solvent Evaporation and Mass Determination:
  - Place the evaporating dish or vial containing the filtered solution in an oven or a vacuum desiccator at a temperature sufficient to evaporate the solvent without degrading the **4-Bromobutyronitrile**.
  - Once the solvent has completely evaporated, allow the dish or vial to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the dish or vial containing the dried residue of **4-Bromobutyronitrile** on an analytical balance.
- Calculation of Solubility:
  - The mass of the dissolved **4-Bromobutyronitrile** is the difference between the final weight of the dish/vial with the residue and the initial tare weight of the empty dish/vial.
  - Solubility can be expressed in various units, such as grams per 100 mL of solvent ( g/100 mL) or moles per liter (mol/L).

$$\text{Solubility ( g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of aliquot taken (mL)}) * 100$$

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility.



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